

Diisopropylzinc: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropylzinc*

Cat. No.: *B128070*

[Get Quote](#)

Diisopropylzinc (CAS No. 625-81-0; Molecular Formula: C₆H₁₄Zn) is a highly reactive organozinc reagent that has garnered significant attention in the field of organic synthesis, particularly for its pivotal role in asymmetric catalysis. This guide provides an in-depth overview of its chemical properties, synthesis, safe handling procedures, and key applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Core Properties and Specifications

Diisopropylzinc is a pyrophoric liquid, meaning it can ignite spontaneously in air. It is typically supplied as a solution in an inert solvent such as toluene.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	References
CAS Number	625-81-0	[1] [2] [3]
Molecular Formula	C ₆ H ₁₄ Zn	[3] [4] [5]
Molecular Weight	151.57 g/mol	[3] [4]
Appearance	Colorless liquid	
Density	0.895 g/mL at 25 °C	[5] [6]
Boiling Point	136 °C	[7]
Flash Point	-5 °C (closed cup)	[6]
Solubility	Soluble in organic solvents such as toluene	[1]
Stability	Highly reactive, pyrophoric, reacts violently with water	[1]

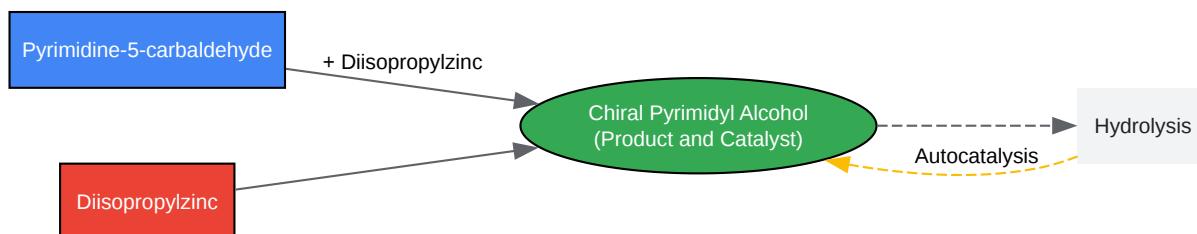
Synthesis of Diisopropylzinc

A common method for the synthesis of **diisopropylzinc** involves the reaction of isopropyl iodide with a zinc-iron mixture in a flow-type system at the gas-solid boundary.[\[8\]](#) The reaction conditions, particularly the temperature, are critical as they can also lead to the dissociation of the product or the starting alkyl iodide.[\[8\]](#) An interesting aspect of this synthesis is the isomerization of the propyl radical within the complex, leading to the formation of **diisopropylzinc** even when starting from propyl iodide.[\[8\]](#)

Applications in Asymmetric Synthesis: The Soai Reaction

Diisopropylzinc is a crucial reagent in the Soai reaction, a landmark example of asymmetric autocatalysis with high enantiomeric excess.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#) This reaction involves the alkylation of pyrimidine-5-carbaldehydes with **diisopropylzinc**, where the chiral product acts as a catalyst for its own formation.[\[3\]](#)[\[10\]](#) The remarkable efficiency of this reaction in amplifying a small initial enantiomeric imbalance has made it a subject of intense research, particularly in studies related to the origin of homochirality in nature.[\[2\]](#)[\[3\]](#)[\[9\]](#)

The general scheme for the Soai reaction is as follows:



[Click to download full resolution via product page](#)

Caption: The autocatalytic cycle of the Soai reaction.

The mechanism of the Soai reaction is complex, involving the formation of various zinc alkoxide oligomers.^{[4][7]} Kinetic studies and DFT calculations suggest that the reaction proceeds through a dimeric catalyst which acts as a template for the reaction of two molecules of **diisopropylzinc** with two molecules of the aldehyde, thereby regenerating the catalyst.^[4]

Experimental Protocols

General Handling and Safety Precautions

Diisopropylzinc is a pyrophoric and water-reactive substance and must be handled with extreme caution under an inert atmosphere (e.g., argon or nitrogen).^{[1][11]}

Personal Protective Equipment (PPE):

- Flame-resistant lab coat
- Safety glasses or goggles
- Chemical-resistant gloves (consult manufacturer's compatibility chart)
- Closed-toe shoes

Handling Procedures:

- All manipulations should be performed in a well-ventilated fume hood.

- Use dry, inert gas-flushed glassware and syringes.
- Transfer the **diisopropylzinc** solution using a syringe or cannula techniques.
- Avoid contact with air, moisture, and incompatible materials.
- In case of a spill, do not use water. Use a dry absorbent material like sand or a specialized spill kit for pyrophoric reagents.
- Dispose of waste in accordance with institutional and national regulations for hazardous materials.

Representative Experimental Protocol: Asymmetric Addition of Diisopropylzinc to an Aldehyde

The following is a general procedure for the enantioselective addition of **diisopropylzinc** to an aldehyde, a common application in organic synthesis.[\[12\]](#)

Materials:

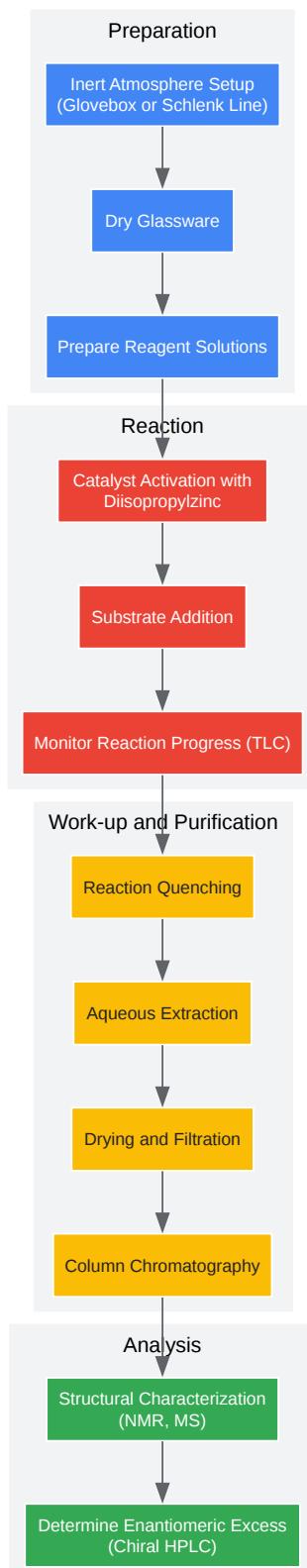
- Aldehyde (e.g., benzaldehyde)
- **Diisopropylzinc** (1.0 M solution in toluene)
- Chiral catalyst (e.g., (1R,2S)-N,N-dibutylnorephedrine)
- Anhydrous toluene
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (oven-dried and cooled under inert gas)
- Syringes and needles

Procedure:

- Under an argon atmosphere, a solution of the chiral catalyst (e.g., 0.05 mmol) in anhydrous toluene (5 mL) is prepared in a flame-dried flask.
- The solution is cooled to 0 °C, and **diisopropylzinc** (1.0 M in toluene, 2.5 mmol) is added dropwise. The mixture is stirred at this temperature for 30 minutes.
- A solution of the aldehyde (1.0 mmol) in anhydrous toluene (2 mL) is then added dropwise to the reaction mixture at 0 °C.
- The reaction is stirred at 0 °C and monitored by thin-layer chromatography (TLC) until the starting aldehyde is consumed.
- Upon completion, the reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution at 0 °C.
- The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with diethyl ether (3 x 10 mL).
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the chiral secondary alcohol.
- The enantiomeric excess of the product is determined by chiral high-performance liquid chromatography (HPLC).

Logical Workflow for Asymmetric Synthesis using Diisopropylzinc

The following diagram illustrates the general workflow for conducting an asymmetric synthesis reaction involving **diisopropylzinc**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diisopropylzinc - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. Demystifying the asymmetry-amplifying, autocatalytic behavior of the Soai reaction through structural, mechanistic, and computational studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Diisopropylzinc | lookchem [lookchem.com]
- 6. ジイソプロピル亜鉛 溶液 1.0 M in toluene | Sigma-Aldrich [sigmaaldrich.com]
- 7. mdpi.com [mdpi.com]
- 8. Direct synthesis of dipropyl- and diisopropylzinc (Journal Article) | OSTI.GOV [osti.gov]
- 9. pnas.org [pnas.org]
- 10. Structural Contributions to Autocatalysis and Asymmetric Amplification in the Soai Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Diisopropylzinc: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128070#diisopropylzinc-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com